

4-Acetamido-3-bromobenzotrifluoride physical and chemical properties

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Compound of Interest

Compound Name: 4-Acetamido-3-bromobenzotrifluoride

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An In-depth Technical Guide to 4-Acetamido-3-bromobenzotrifluoride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **4-Acetamido-3-bromobenzotrifluoride**, a fluorinated aromatic compound of interest in medicinal chemistry and materials science. This document details its chemical identity, key physical characteristics, a proposed synthesis protocol, and relevant safety information.

Chemical Identity and Physical Properties

4-Acetamido-3-bromobenzotrifluoride, systematically named N-(3-bromo-4-(trifluoromethyl)phenyl)acetamide, is a halogenated and trifluoromethylated acetanilide derivative. Its core structure consists of a benzotrifluoride moiety further substituted with an acetamido and a bromo group.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	N-(3-bromo-4-(trifluoromethyl)phenyl)acetamide
CAS Number	175135-49-6
Molecular Formula	C ₉ H ₇ BrF ₃ NO ^[1] ^[2]
Molecular Weight	282.06 g/mol

Table 2: Physical and Chemical Properties

Property	Value	Source
Physical State	Solid	[3]
Melting Point	Not available	
Boiling Point	324.2 °C at 760 mmHg (Predicted)	
Density	1.663 g/cm ³ (Predicted)	
Refractive Index	1.529 (Predicted)	
Purity	Typically ≥98%	[1][3]
Storage	Room temperature	[1]

It is important to note that while predicted data for boiling point, density, and refractive index are available, experimentally determined values have not been widely reported in the literature.

Synthesis Methodology

The synthesis of **4-Acetamido-3-bromobenzotrifluoride** can be achieved through the acetylation of the corresponding aniline precursor, 3-bromo-4-(trifluoromethyl)aniline. This reaction involves the introduction of an acetyl group onto the amino functionality.

Proposed Experimental Protocol: Acetylation of 3-bromo-4-(trifluoromethyl)aniline

This protocol is based on general methods for the acetylation of anilines.

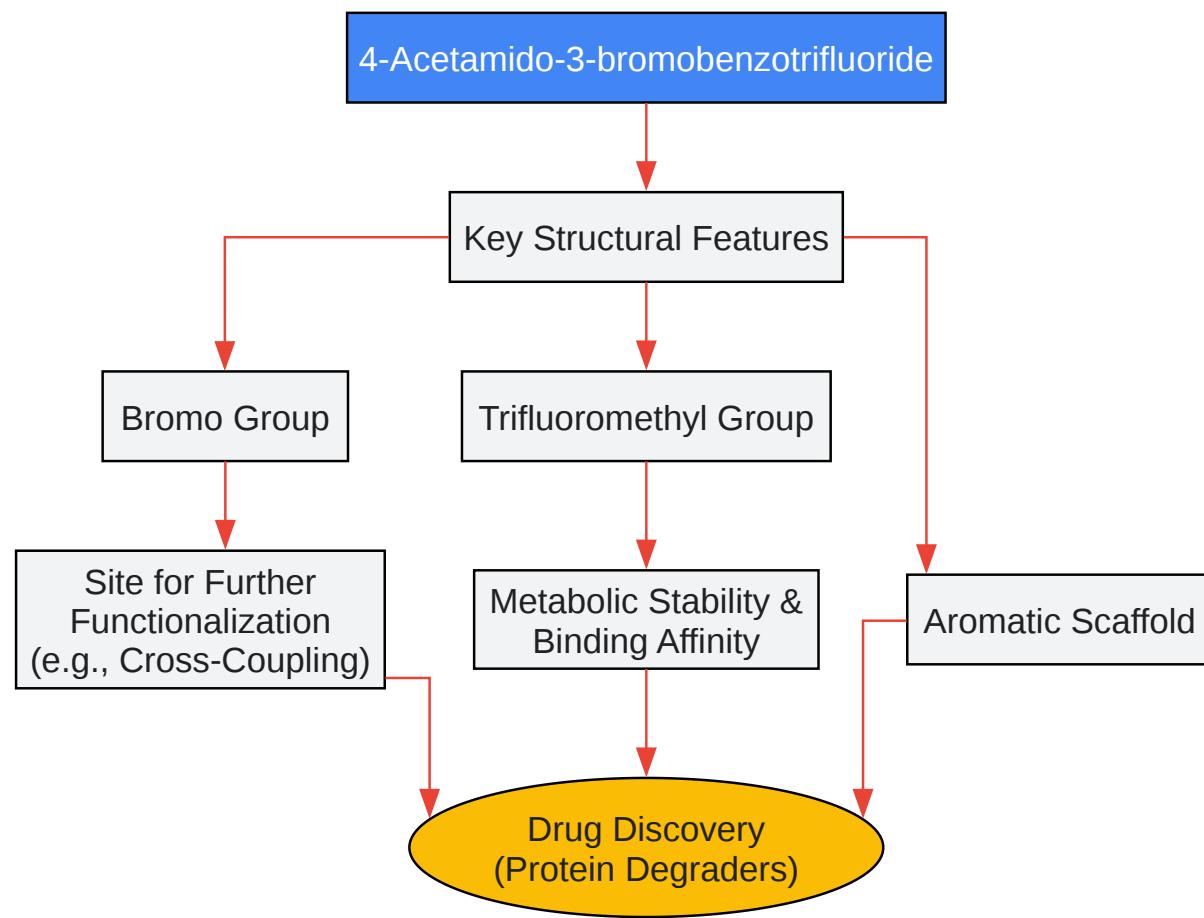
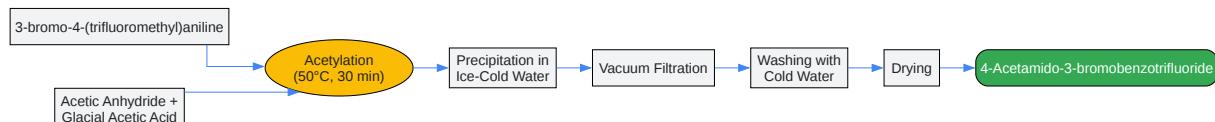
Materials:

- 3-bromo-4-(trifluoromethyl)aniline
- Acetic anhydride
- Glacial acetic acid
- Ice-cold water
- Filtration apparatus (e.g., Büchner funnel)
- Drying oven

Procedure:

- In a round-bottom flask, dissolve 3-bromo-4-(trifluoromethyl)aniline (1.0 equivalent) in glacial acetic acid.
- Slowly add acetic anhydride (1.1 equivalents) to the solution while stirring. The reaction may be exothermic.
- After the initial exotherm subsides, gently heat the mixture to 50°C for approximately 30 minutes to ensure the reaction proceeds to completion.
- Pour the warm reaction mixture into ice-cold water to precipitate the crude **4-Acetamido-3-bromobenzotrifluoride**.
- Collect the solid product by vacuum filtration.
- Wash the collected solid with cold water to remove any residual acid and other water-soluble impurities.
- Dry the purified product thoroughly in a drying oven at a suitable temperature.

Diagram 1: Synthesis Workflow of **4-Acetamido-3-bromobenzotrifluoride**



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